

physical and chemical properties of Octamylamine sulfamate

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Compound of Interest

Compound Name: Octamylamine sulfamate

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An In-depth Technical Guide to Octamylamine Sulfamate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound "**Octamylamine sulfamate**" is not found in the reviewed chemical literature. This guide, therefore, infers its properties from the constituent components: octylamine and sulfamic acid. All data presented pertains to these precursors, and the properties of the resulting salt are predicted based on established chemical principles.

Introduction

Octamylamine sulfamate is presumed to be an amine salt formed through the acid-base reaction between octylamine and sulfamic acid. Octylamine, an eight-carbon primary aliphatic amine, can exist as various isomers, with n-octylamine (octan-1-amine) being a common form. [1][2][3] Sulfamic acid is a moderately strong inorganic acid. The resulting salt, **octamylamine sulfamate**, would be an octylammonium sulfamate. This guide provides a comprehensive overview of the known physical and chemical properties of n-octylamine and the anticipated characteristics of its sulfamate salt.

Physical and Chemical Properties

The physical and chemical properties of n-octylamine are well-documented. These properties provide a foundational understanding of the octylamine moiety within the sulfamate salt.

Physical Properties of n-Octylamine

Property	Value	Reference
Molecular Formula	C ₈ H ₁₉ N	[1][2][3]
Molecular Weight	129.24 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[1][5]
Odor	Ammonia-like	[1]
Boiling Point	177 °C	[6]
Melting Point	-1 to 0 °C	[3][6]
Density	0.782 g/mL	[6]
Solubility	Insoluble in water, soluble in organic solvents like ethanol and ether.	[1][5]
Refractive Index	1.429	[6]

Chemical Properties of n-Octylamine

n-Octylamine exhibits typical reactivity for a primary amine. The lone pair of electrons on the nitrogen atom makes it basic and nucleophilic.[7]

Property	Description
Basicity	As a weak base, it reacts with acids to form ammonium salts.
Nucleophilicity	The nitrogen atom can act as a nucleophile in various organic reactions.
CAS Number	111-86-4

Synthesis and Formation

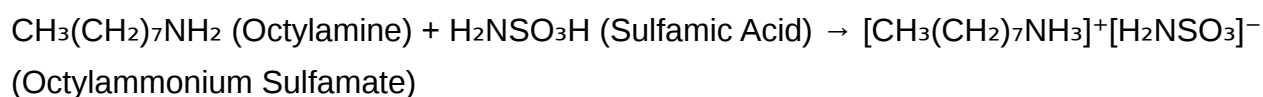
Synthesis of n-Octylamine

Several methods for the industrial synthesis of n-octylamine have been reported, primarily involving the amination of n-octanol. One common method involves the reaction of n-octanol with ammonia and hydrogen over a catalyst in a fixed-bed reactor.[8][9] Another approach involves the reduction of caprylic nitrile, which is formed from n-caprylic acid and ammonia.[8][9] A laboratory-scale synthesis of deuterated n-octylamine from an amide has also been described.[10]

Formation of Octamylamine Sulfamate

The formation of **octamylamine sulfamate** is a straightforward acid-base neutralization reaction. The amine group of octylamine acts as a Brønsted-Lowry base, accepting a proton from sulfamic acid.[7]

Reaction:



Experimental Protocols

While no specific experimental protocols for "**Octamylamine sulfamate**" exist, a general procedure for the synthesis of an amine sulfamate salt can be outlined based on the reaction of sulfamic acid with an amine.

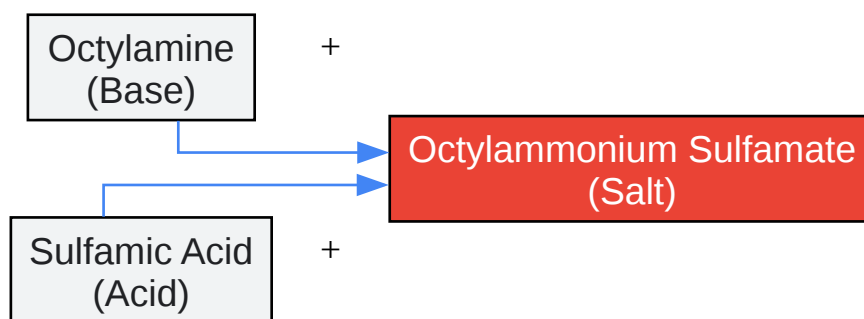
Protocol: Synthesis of Octylammonium Sulfamate

- **Dissolution:** Dissolve n-octylamine in a suitable organic solvent, such as isopropanol or ethanol.
- **Acid Addition:** Slowly add an equimolar amount of sulfamic acid, also dissolved in a suitable solvent, to the octylamine solution with constant stirring. The reaction is exothermic, and cooling may be necessary.
- **Precipitation:** The octylammonium sulfamate salt is expected to be less soluble in the organic solvent than the reactants and should precipitate out of the solution.
- **Isolation:** The precipitate can be collected by filtration.

- Purification: The collected salt can be washed with a cold, non-polar solvent (e.g., diethyl ether) to remove any unreacted starting materials and then dried under vacuum.

Mandatory Visualizations

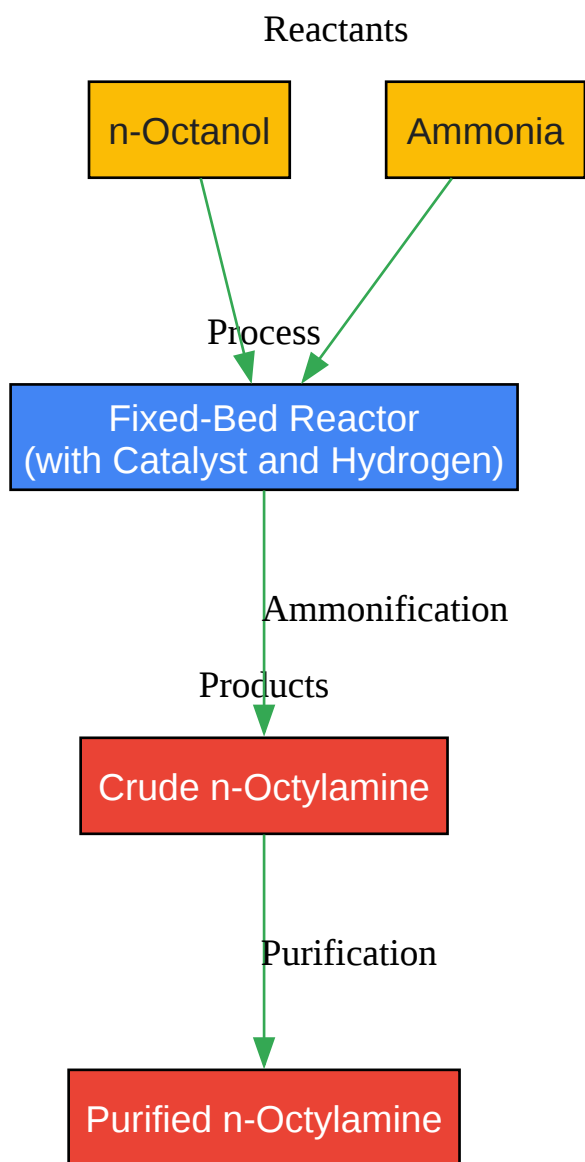
Formation of Octylamine Sulfamate



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Caption: Formation of Octylammonium Sulfamate from Octylamine and Sulfamic Acid.

Synthetic Workflow for n-Octylamine



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Caption: General Synthetic Workflow for n-Octylamine Production.

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